

Mogroside VI A: A Comprehensive Technical Guide to its Chemical Identity

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Compound of Interest

Compound Name: Mogroside VI A

Cat. No.: B12426859

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This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development, providing detailed information on the chemical identifiers of **Mogroside VI A**. This document aims to clarify the existing data and offer a consolidated reference for this compound of interest.

Executive Summary

Mogroside VI A is a triterpenoid glycoside and a key sweetening component isolated from the fruit of *Siraitia grosvenorii* (Luo Han Guo). Its potent sweetness makes it a subject of significant interest in the food and pharmaceutical industries. This guide provides a detailed summary of its chemical identifiers to aid in research and development activities. Furthermore, it disambiguates the identifiers of **Mogroside VI A** from its closely related isomer, Mogroside VI.

Chemical Identity of Mogroside VI A

Mogroside VI A is distinguished by a specific isomeric structure. The primary and most reliable identifier for this compound is its Chemical Abstracts Service (CAS) number.

Tabulated Chemical Identifiers for Mogroside VI A

The following table summarizes the key chemical identifiers for **Mogroside VI A**.

Identifier	Value	Source
CAS Number	2146088-13-1	[1]
Molecular Formula	C ₆₆ H ₁₁₂ O ₃₄	[1]
Molecular Weight	1449.58 g/mol	[1]
SMILES	<chem>C[C@@]1(--INVALID-LINK--O)--INVALID-LINK--O)O--INVALID-LINK--CO--INVALID-LINK--O)O--INVALID-LINK--CO--INVALID-LINK--O)O--INVALID-LINK--CO">C@([H])--INVALID-LINK--(CC[C@]7([H])--INVALID-LINK--CC--INVALID-LINK--O--INVALID-LINK--O)O--INVALID-LINK--CO">C@H--INVALID-LINK--O">C@@HO--INVALID-LINK--O">C@@HO--INVALID-LINK--CO)C</chem>	[1]

Distinguishing Mogroside VI A from Mogroside VI

It is crucial to differentiate **Mogroside VI A** from its isomer, Mogroside VI. Mogroside VI has been associated with two CAS numbers, with one being an older, now replaced, registry number. The synonym "Neomogroside" is also used for Mogroside VI.

Tabulated Chemical Identifiers for Mogroside VI (Neomogroside)

The following table provides the chemical identifiers for Mogroside VI.

Identifier	Value	Source
Current CAS Number	189307-15-1	[2] [3]
Replaced CAS Number	89590-98-7	
Synonym	Neomogroside	[2]
Molecular Formula	C ₆₆ H ₁₁₂ O ₃₄	[2]
Molecular Weight	1449.588 g·mol ⁻¹	[2]
InChI	InChI=1S/C66H112O34/c1-24(9-13-37(63(4,5)88)97-55-25(22-89-56-50(84)44(78)39(73)29(18-67)91-56)38(72)49(83)60(99-55)100-59-53(87)47(81)42(76)32(21-70)94-59)26-15-16-64(6)34-12-10-27-28(66(34,8)35(71)17-65(26,64)7)11-14-36(62(27,2)3)96-61-54(98-58-52(86)46(80)41(75)31(20-69)93-58)48(82)43(77)33(95-61)23-90-57-51(85)45(79)40(74)30(19-68)92-57/h10,24-26,28-61,67-88H,9,11-23H2,1-8H3/t24-,25-,26-,28-,29-,30-,31-,32-,33-,34+,35-,36+,37-,38-,39-,40-,41-,42-,43-,44+,45+,46+,47+,48+,49+,50-,51-,52-,53-,54-,55-,56-,57-,58+,59+,60-,61+,64+,65-,66+/m1/s1	[2]
InChIKey	KLARCXPUZABXOZ-SRMPMRICSA-N	[2]

SMILES

C--INVALID-LINK--
(C)O)O[C@H]1--INVALID-
LINK--O[C@H]2--INVALID-
LINK--
CO)O)O)O)O)CO[C@H]3--
INVALID-LINK--
CO)O)O)O">C@H[C@H]4CC[
C@@]5([C@@]4(C--INVALID- [2]
LINK--C)O[C@H]8--INVALID-
LINK--CO[C@H]9--INVALID-
LINK--
CO)O)O)O)O)O)O[C@H]1--
INVALID-LINK--
CO)O)O)O)C">C@HO)C)C

Conclusion

Accurate identification of chemical compounds is fundamental to scientific research and development. This guide provides a clear and concise summary of the chemical identifiers for **Mogroside VI A**, and distinguishes it from its isomer, Mogroside VI. It is recommended that researchers cite the specific CAS number when referencing these compounds to ensure clarity and avoid ambiguity.

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References

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